An In-depth Technical Guide to Methyl Octyl Phthalate: Structure, Properties, and Analysis

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Compound of Interest

Compound Name:	*1,2-Benzenedicarboxylic acid, methyl octyl ester*
CAS No.:	*91485-83-5*
Cat. No.:	*B3030516*

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Introduction: Phthalates represent a class of synthetic chemicals primarily utilized as plasticizers to enhance the flexibility, durability, and longevity of plastics, most notably polyvinyl chloride (PVC).[1] Their widespread use in consumer products, from medical devices and building materials to packaging and toys, has led to ubiquitous human exposure.[2][3] This has, in turn, placed them under intense scientific and regulatory scrutiny due to their potential as endocrine-disrupting chemicals (EDCs), with demonstrated impacts on reproductive and developmental health in animal studies.[4][5]

While much of the research has focused on symmetric diesters like Di(2-ethylhexyl) phthalate (DEHP) or Dibutyl phthalate (DBP), the landscape of phthalate chemistry is diverse. This guide provides a comprehensive technical examination of a less-studied, asymmetric diester: Methyl Octyl Phthalate. We will delve into its core molecular structure, physicochemical properties, synthesis, and the analytical methodologies required for its robust characterization. This document is intended for researchers, chemists, and drug development professionals who require a detailed understanding of this specific compound, either as a reference standard, a potential metabolite, or a subject of toxicological investigation.

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Part 1: Molecular Identity and Physicochemical Properties

The unique identity of a chemical compound is defined by its structure and resulting physical properties. These attributes govern its behavior in chemical reactions, its environmental fate, and its interactions within biological systems.

Molecular Structure

Methyl octyl phthalate is the 1,2-benzenedicarboxylic acid diester with two different alkyl groups: a methyl group and an n-octyl group. This asymmetry is a key structural feature, distinguishing it from more common symmetric phthalates. The core structure consists of a planar benzene ring with two ester functional groups attached to adjacent (ortho) carbon atoms. This arrangement dictates its polarity and potential for interaction with biological macromolecules.

- Benzene Ring: Provides a rigid, aromatic core.
- Ester Groups: The two carbonyl (C=O) groups are key polar centers, while the ether-like C-O bonds and the alkyl chains contribute to its lipophilicity.[6]
- Alkyl Chains: The short methyl chain and the long, flexible octyl chain create an amphipathic character that influences its plasticizing efficiency and biological absorption.

Chemical Identification

Accurate identification is paramount in scientific research. The following table summarizes the key identifiers for methyl octyl phthalate.

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Identifier	Value	Source
IUPAC Name	methyl octyl benzene-1,2-dicarboxylate	IUPAC Nomenclature
Synonyms	1,2-Benzenedicarboxylic acid, octyl methyl ester; Octyl methyl phthalate	[7][8]
CAS Number	91485-83-5	[7][8]
Molecular Formula	$C_{17}H_{24}O_4$	[7][8]
Molecular Weight	292.37 g/mol	[7][8]
InChI	InChI=1S/C17H24O4/c1-3-4-5-6-7-10-13-21-17(19)15-12-9-8-11-14(15)16(18)20-2/h8-9,11-12H,3-7,10,13H2,1-2H3	[7]
InChIKey	SJMMDRTYFFDPBJ-UHFFFAOYSA-N	[7]

SMILES Notation

The Simplified Molecular-Input Line-Entry System (SMILES) is a line notation for describing the structure of chemical species using short ASCII strings. It is a compact and machine-readable format essential for cheminformatics and computational chemistry.

Canonical SMILES:CCCCCCCCOC(=O)c1ccccc1C(=O)OC[7]

This string precisely describes the atomic connectivity of methyl octyl phthalate. The diagram below illustrates the relationship between the SMILES components and the molecule's structure.

SMILES notation mapped to molecular components.

Physicochemical Properties

The physicochemical properties of methyl octyl phthalate dictate its environmental distribution, potential for bioaccumulation, and suitability for various industrial applications.

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Property	Value	Unit	Source / Note
Octanol/Water Partition Coefficient (logP)	5.82	dimensionless	[7] (Calculated)
Water Solubility	6.81 x 10^{-5}	mol/L	[7] (Calculated)
Normal Boiling Point (Tboil)	639.06	K	[7] (Calculated)
Enthalpy of Vaporization (ΔvapH°)	67.2	kJ/mol	[7]
Appearance	Clear, oily liquid	[6][9] (General for Phthalates)	

The high logP value indicates that methyl octyl phthalate is highly lipophilic, meaning it will preferentially partition into fatty tissues and organic matter rather than water.[7] Its low calculated water solubility and low volatility (inferred from the high boiling point) are characteristic of high molecular weight phthalates.[6][7]

Part 2: Synthesis and Analytical Characterization

The preparation of a pure standard and its unambiguous detection are foundational to any scientific study. For an asymmetric molecule like methyl octyl phthalate, both synthesis and analysis require careful consideration.

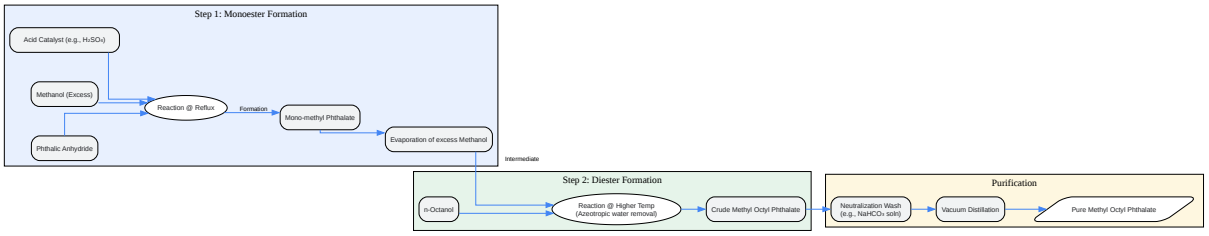
Synthesis Protocol: A Two-Step Esterification Approach

Directly reacting phthalic anhydride with a mixture of methanol and n-octanol would result in an undesirable statistical mixture of dimethyl phthalate, di-n-octyl phthalate, and the target methyl octyl phthalate. A more controlled, two-step synthesis is therefore required to maximize the yield of the asymmetric product. This protocol is based on well-established Fischer-Speier esterification principles.[10][11][12]

Causality: The first step utilizes the higher reactivity and lower boiling point of methanol to create the mono-methyl phthalate intermediate. By removing excess methanol before the

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second step, we ensure that the subsequent esterification occurs primarily between the remaining carboxylic acid group and n-octanol.



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Workflow for the synthesis of methyl octyl phthalate.

Step-by-Step Methodology:

- Monoesterification:
  - To a round-bottom flask equipped with a reflux condenser, add phthalic anhydride (1.0 eq) and a significant excess of methanol (5-10 eq).
  - Slowly add a catalytic amount of concentrated sulfuric acid (or another suitable acid catalyst like p-toluenesulfonic acid).

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- Heat the mixture to reflux and maintain for 2-4 hours, monitoring the disappearance of phthalic anhydride by Thin Layer Chromatography (TLC).
- After cooling, remove the excess methanol under reduced pressure using a rotary evaporator. The resulting product is crude mono-methyl phthalate.

- Diesterification:
  - To the flask containing the crude mono-methyl phthalate, add n-octanol (1.1-1.2 eq) and a solvent that forms an azeotrope with water (e.g., toluene).
  - Fit the flask with a Dean-Stark apparatus to collect the water produced during the reaction.
  - Heat the mixture to reflux. The reaction is driven to completion by the continuous removal of water. Monitor progress by measuring the volume of water collected.
  - Once the reaction is complete (no more water is evolved), cool the mixture.
- Purification:
  - Dilute the reaction mixture with an organic solvent like ethyl acetate and wash sequentially with a saturated sodium bicarbonate solution (to neutralize the acid catalyst) and brine.
  - Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.
  - The final product is purified by vacuum distillation to remove unreacted n-octanol and other impurities, yielding pure methyl octyl phthalate as a clear, oily liquid.

Analytical Characterization

Unambiguous identification and quantification require a combination of spectroscopic and chromatographic techniques.

Spectroscopic Methods:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR are the most powerful tools for structural elucidation. Based on data for analogous compounds like di-n-octyl

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phthalate, the following spectral features are expected[13]:

- ^{1}H NMR: Distinct signals for the aromatic protons (approx. 7.5-7.7 ppm), the O-CH_3 singlet (approx. 3.9 ppm), the O-CH_2- triplet of the octyl group (approx. 4.3 ppm), a complex multiplet for the octyl chain's methylene protons (approx. 1.3-1.7 ppm), and a terminal methyl triplet for the octyl group (approx. 0.9 ppm).
- ^{13}C NMR: Resonances for the two distinct carbonyl carbons (approx. 167-168 ppm), aromatic carbons (approx. 128-132 ppm), the O-CH_3 carbon (approx. 52 ppm), and the carbons of the octyl chain.

- Mass Spectrometry (MS): GC-MS is the standard for phthalate analysis.
  - Electron Ionization (EI): Phthalates exhibit a characteristic fragmentation pattern. The most abundant ion is typically the protonated phthalic anhydride fragment at a mass-to-charge ratio (m/z) of 149. Other fragments corresponding to the loss of the alkoxy chains will also be present. However, the molecular ion (M^+) at m/z 292 is often weak or absent.[14]
  - Chemical Ionization (CI): A softer ionization technique, such as CI, is often necessary to observe the protonated molecule $[M+H]^+$ at m/z 293, confirming the molecular weight.[14]
- Infrared (IR) Spectroscopy: Provides functional group information. Key expected peaks include a strong C=O stretch for the ester groups (~1730 cm^{-1}), C-O stretching (~1280 and 1120 cm^{-1}), and aromatic C-H stretching (~3050-3100 cm^{-1}).[15]

Chromatographic Methods:

The choice between Gas and Liquid Chromatography is typically dictated by the sample matrix, required sensitivity, and analyte volatility.[16]

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Technique	Pros	Cons
GC-MS	High resolution, excellent for volatile/semi-volatile compounds, extensive libraries for EI spectral matching.	Not suitable for thermally labile compounds; potential for contamination from plastic components in the system.
HPLC-MS/UV	Ideal for complex matrices, suitable for less volatile or thermally labile compounds. Orthogonal to GC.	Can be more expensive, may have lower resolution than capillary GC, potential for ion suppression in MS detection.

Standard Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol is a self-validating system for the quantification of methyl octyl phthalate in a sample matrix.

- Sample Preparation (Liquid-Liquid Extraction):
  - Aqueous samples are extracted with a non-polar solvent like hexane or dichloromethane.
  - Solid samples are typically extracted using sonication or Soxhlet apparatus with a solvent mixture like hexane/acetone.[17]
- Instrumental Analysis:
  - GC System: Agilent GC coupled to a Mass Spectrometer (or similar).
  - Column: A low-polarity column such as a DB-5ms or HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) is standard.[18]
  - Injection: 1 µL injection in splitless mode at 280°C.
  - Oven Program: Start at 60°C, hold for 1 min, ramp to 300°C at 10°C/min, and hold for 5 min. (This program must be optimized).
  - MS System:

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- Source Temperature: 230°C.
- Acquisition Mode: Scan mode (e.g., m/z 50-400) for initial identification. For high-sensitivity quantification, use Selected Ion Monitoring (SIM) mode, monitoring key ions such as m/z 149, 163, and 292 (if visible).

- Quantification:
  - Prepare a multi-point calibration curve using certified standards of methyl octyl phthalate.
  - Spike samples with an internal standard (e.g., a deuterated phthalate like D4-DEHP) to correct for extraction efficiency and instrumental variability.

Part 3: Applications and Toxicological Context

While specific data on methyl octyl phthalate is limited, its properties and potential effects can be inferred from the broader class of high molecular weight phthalates.

Industrial Applications

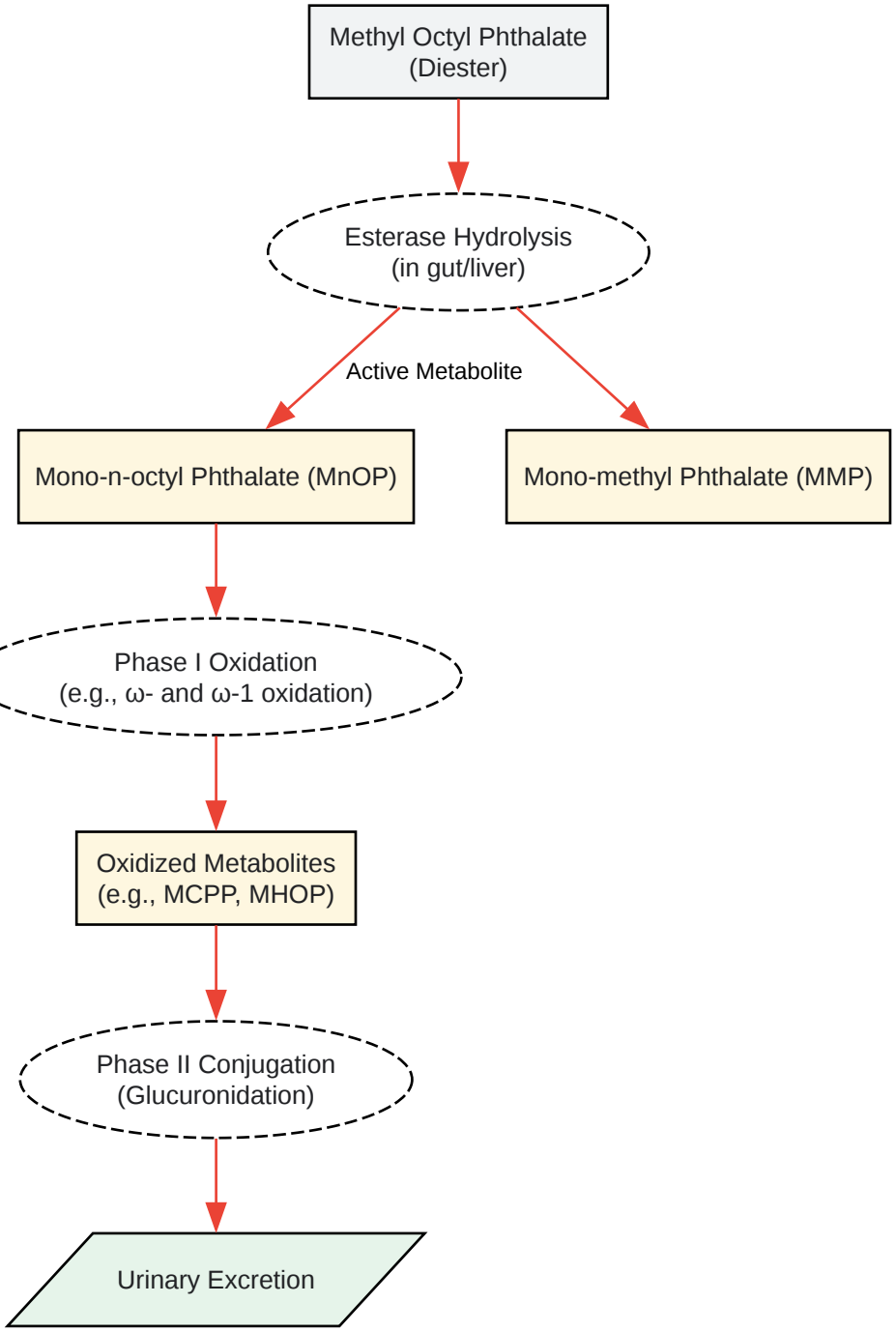
As a phthalate ester, its primary application is as a plasticizer.[1] The combination of a short methyl group and a long octyl group might offer a unique balance of properties—potentially improving compatibility in certain polymer blends or providing a specific plasticizing efficiency compared to its symmetric counterparts. It could be found in PVC products such as flooring, wire insulation, and coatings.[3]

Toxicology and Metabolism

The primary health concern surrounding phthalates is their anti-androgenic activity, which can disrupt the endocrine system.[4]

Metabolic Pathway: In the body, phthalate diesters are not persistent. They are rapidly hydrolyzed by esterase enzymes in the gut and other tissues into their respective monoesters.[4][19] For methyl octyl phthalate, this would yield mono-methyl phthalate (MMP) and mono-n-octyl phthalate (MnOP). These monoesters are the primary biologically active metabolites. They can then undergo further oxidative metabolism before being conjugated and excreted in the urine.[19][20]

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Proposed metabolic pathway for methyl octyl phthalate.

Toxicological Profile (Inferred): Animal studies on di-n-octyl phthalate (DNOP) have shown that, compared to shorter-chain phthalates, it has lower acute toxicity and does not appear to cause the same degree of reproductive toxicity or peroxisome proliferation.[19][21][22] However, the liver remains a primary target organ for toxicity at high doses.[21][23] The toxicity of methyl

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octyl phthalate would likely be driven by its monoester metabolites, particularly MnOP. Given the structural similarities, its toxicological profile is expected to be closer to that of high molecular weight phthalates, but specific studies are required for a definitive risk assessment.

Conclusion

Methyl octyl phthalate is an asymmetric phthalate diester defined by the SMILES notation CCCCCCCCOC(=O)c1ccccc1C(=O)OC. Its highly lipophilic nature and low volatility are characteristic of high molecular weight plasticizers. Its controlled synthesis requires a two-step esterification process to avoid the formation of symmetric byproducts. Robust analysis and quantification are reliably achieved using GC-MS, with structural confirmation provided by NMR and soft-ionization MS techniques.

While it shares a class with well-studied endocrine disruptors, its specific toxicological profile remains largely uncharacterized. Future research should focus on isolating this compound from industrial mixtures, confirming its metabolic pathways, and assessing the biological activity of its monoester metabolites to accurately determine its potential risk to human health and the environment.

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